

Troubleshooting inconsistent results in CH6953755 experiments

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Compound of Interest

Compound Name: CH6953755

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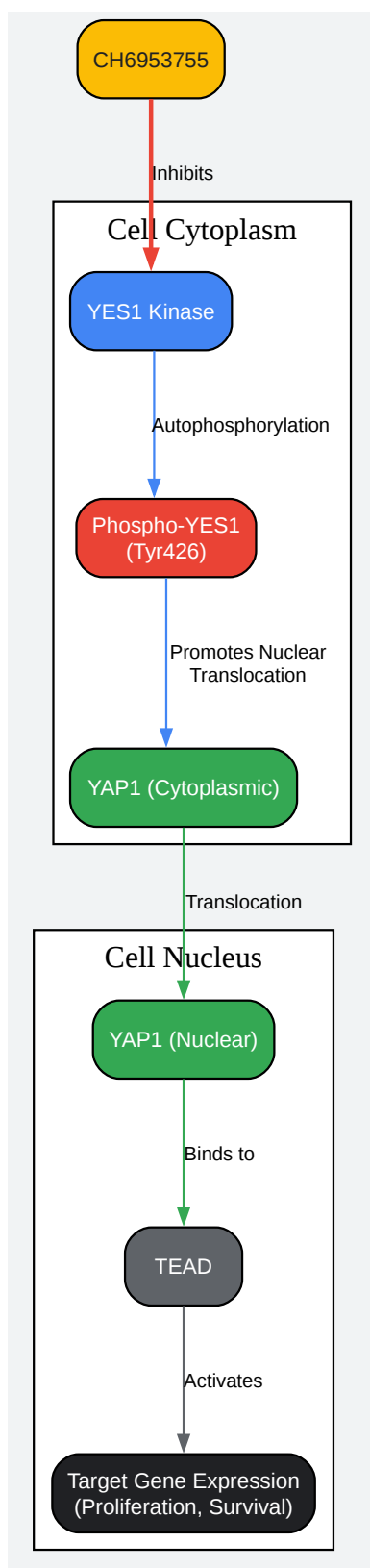
Technical Support Center: CH6953755 Experiments

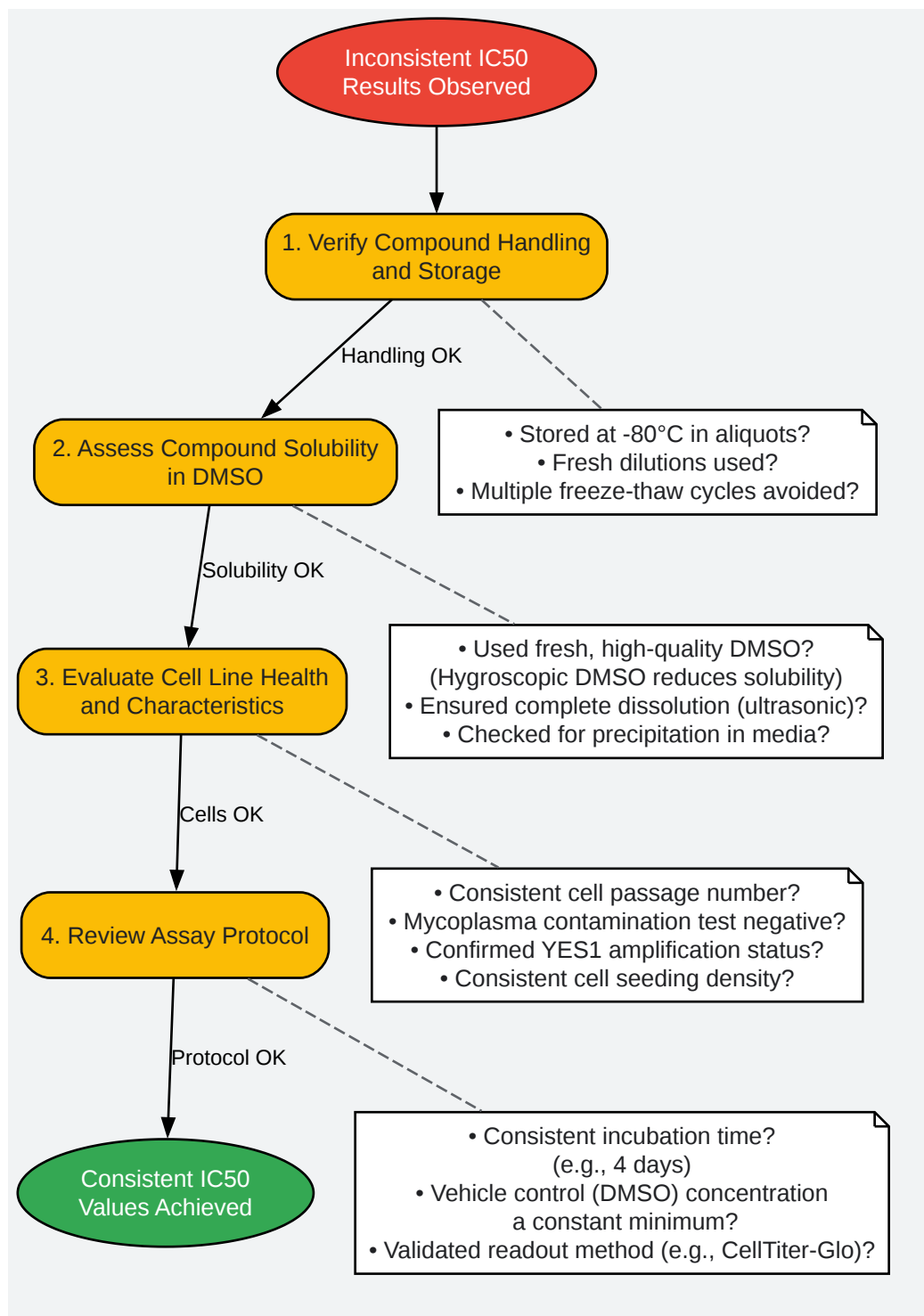
This guide provides troubleshooting advice and answers to frequently asked questions for researchers using **CH6953755**, a potent and selective inhibitor of YES1 kinase.

Frequently Asked Questions (FAQs)

Q1: What is **CH6953755** and what is its primary mechanism of action?

CH6953755 is a potent, orally active, and selective small molecule inhibitor of YES1 kinase, a non-receptor tyrosine kinase belonging to the SRC family.^{[1][2][3][4]} It exhibits high selectivity with an IC₅₀ of 1.8 nM for YES1.^{[1][2][3]} The primary mechanism of action is the inhibition of YES1 kinase activity, which prevents the autophosphorylation of YES1 at the Tyr426 residue.^{[1][5]} This inhibition of YES1 leads to the suppression of downstream signaling pathways, notably involving the transcriptional coactivator Yes-associated protein 1 (YAP1), and demonstrates anti-tumor activity in cancers characterized by YES1 gene amplification.^{[5][6][7]}





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